

# In-Depth Technical Guide: Physicochemical Properties of 3-(4-Bromophenyl)-2-methylpropanoic acid

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## Compound of Interest

**Compound Name:** 3-(4-Bromophenyl)-2-methylpropanoic acid

**Cat. No.:** B1288795

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This technical guide provides a detailed overview of the core physicochemical properties of **3-(4-Bromophenyl)-2-methylpropanoic acid**, a compound of interest in pharmaceutical research and organic synthesis. All quantitative data is summarized for clarity, and a logical workflow for determining its molecular weight is presented.

## Core Physicochemical Data

A summary of the key quantitative data for **3-(4-Bromophenyl)-2-methylpropanoic acid** is presented in the table below for easy reference and comparison.

Property	Value	Unit
Molecular Formula	C <sub>10</sub> H <sub>11</sub> BrO <sub>2</sub>	
Molecular Weight	243.1	g/mol
CAS Number	66735-01-1	

## Molecular Weight Determination

The molecular weight of a compound is a fundamental physical property, calculated by summing the atomic weights of its constituent atoms. The molecular formula for **3-(4-Bromophenyl)-2-methylpropanoic acid** is C10H11BrO2[\[1\]](#)[\[2\]](#)[\[3\]](#).

The calculation is based on the following atomic weights:

- Carbon (C): 12.01 g/mol
- Hydrogen (H): 1.008 g/mol
- Bromine (Br): 79.90 g/mol
- Oxygen (O): 16.00 g/mol

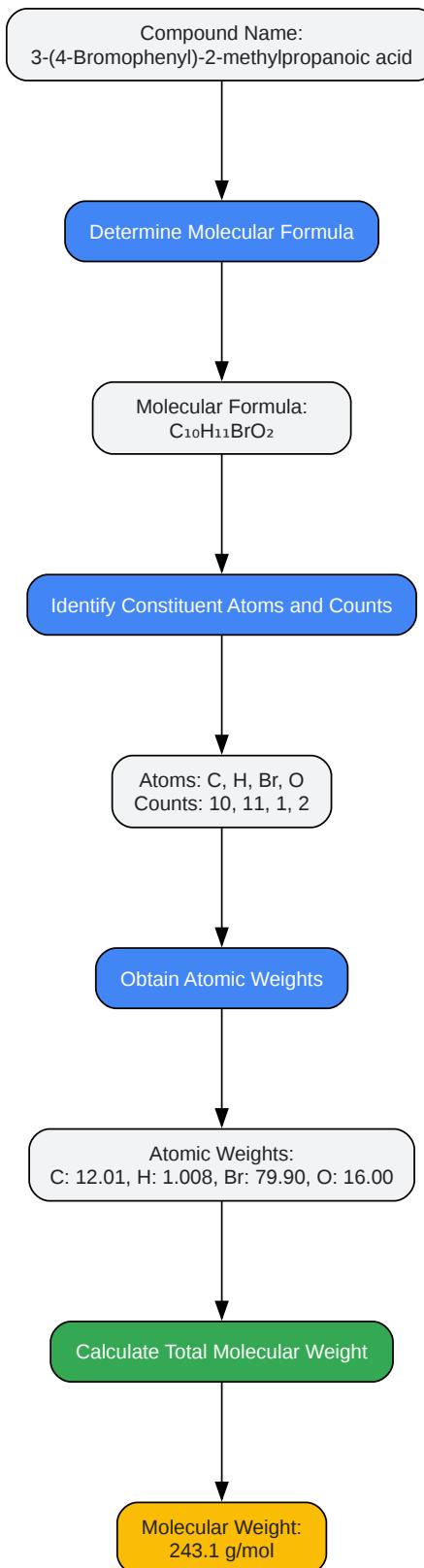
The molecular weight is calculated as follows:

$$(10 * 12.01) + (11 * 1.008) + (1 * 79.90) + (2 * 16.00) = 243.1 \text{ g/mol } [\[1\]](#)[\[2\]](#)[\[3\]](#)$$

This calculated value is consistent with the molecular weight reported in various chemical databases and supplier specifications.[\[1\]](#)[\[2\]](#)[\[3\]](#)

## Logical Workflow for Molecular Weight Calculation

The following diagram illustrates the logical steps involved in determining the molecular weight of a chemical compound from its name.



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Caption: Workflow for calculating molecular weight.

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## References

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